

# An In-depth Technical Guide to 2-Nitrobenzotrifluoride (CAS: 384-22-5)

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## Compound of Interest

Compound Name: 2-Nitrobenzotrifluoride

Cat. No.: B1293377

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and analysis of **2-Nitrobenzotrifluoride**. The information is curated for professionals in research and development, offering detailed data and methodologies to support laboratory work and drug development processes.

## Core Properties of 2-Nitrobenzotrifluoride

**2-Nitrobenzotrifluoride**, also known as 1-nitro-2-(trifluoromethyl)benzene or o-nitrobenzotrifluoride, is a halogenated aromatic nitro compound.<sup>[1]</sup> Its chemical structure, featuring a nitro group and a trifluoromethyl group on a benzene ring, imparts unique chemical and physical properties relevant to its use as a chemical intermediate.

## Physical and Chemical Properties

The physical and chemical properties of **2-Nitrobenzotrifluoride** are summarized in the table below, providing a quick reference for its key characteristics.

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>3</sub> NO <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	191.11 g/mol	<a href="#">[2]</a>
Appearance	White to light yellow crystal powder or low melting solid/liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	30-34 °C	<a href="#">[2]</a>
Boiling Point	216-217 °C (at 760 mmHg)	<a href="#">[2]</a>
Flash Point	95 °C	<a href="#">[2]</a>
Solubility	Insoluble in water	<a href="#">[1]</a>
InChI Key	NDZJSUCUYPZXPR-UHFFFAOYSA-N	<a href="#">[3]</a>
SMILES	O=--INVALID-LINK-- c1ccccc1C(F)(F)F	<a href="#">[4]</a>

## Spectral Data

Key spectral data for the characterization of **2-Nitrobenzotrifluoride** are provided below. These data are essential for confirming the identity and purity of the compound.

Spectral Data	Key Features
<sup>1</sup> H NMR	Aromatic protons typically appear as multiplets in the range of $\delta$ 7.5-8.2 ppm.
<sup>13</sup> C NMR	Aromatic carbons appear in the range of $\delta$ 120-150 ppm. The trifluoromethyl carbon appears as a quartet.
IR Spectroscopy	Characteristic peaks include those for the nitro group ( $\text{NO}_2$ ) asymmetric and symmetric stretching (approx. $1530 \text{ cm}^{-1}$ and $1350 \text{ cm}^{-1}$ ), C-F stretching (approx. 1300-1100 $\text{cm}^{-1}$ ), and aromatic C-H and C=C stretching.
Mass Spectrometry	The mass spectrum shows a molecular ion peak ( $\text{M}^+$ ) at $m/z$ 191.

## Safety and Handling

**2-Nitrobenzotrifluoride** is a hazardous substance and requires careful handling. The key safety information is summarized below.

Hazard Information	Details	References
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]
Incompatible Materials	Strong oxidizing agents, strong bases, and strong reducing agents.	[5]
Hazardous Decomposition Products	Carbon oxides, hydrogen fluoride, and nitrogen oxides.	[2]

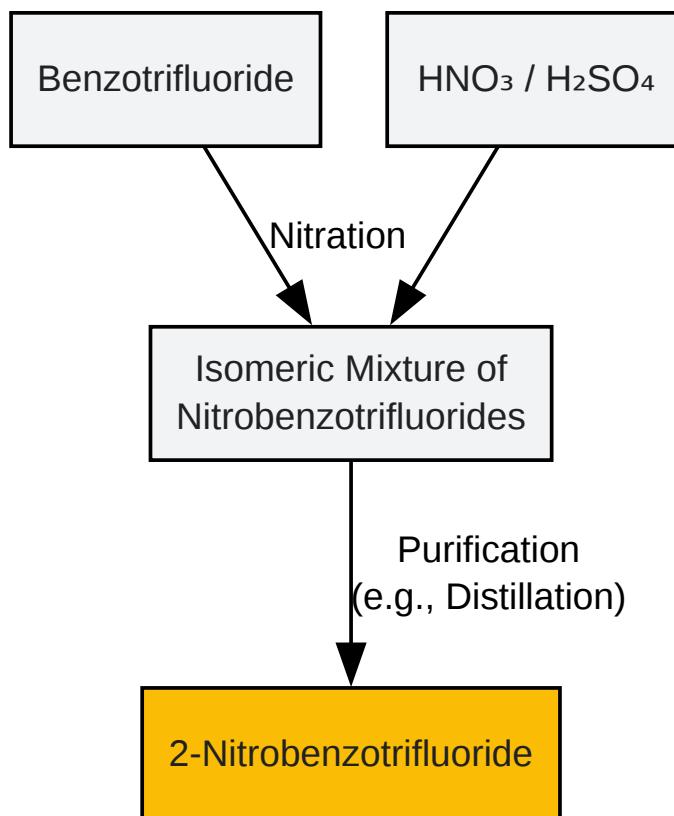
## Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis and analysis of **2-Nitrobenzotrifluoride**. These protocols are based on established methods for similar compounds and should be adapted and optimized for specific laboratory conditions.

### Synthesis of 2-Nitrobenzotrifluoride

The synthesis of **2-Nitrobenzotrifluoride** is typically achieved through the electrophilic nitration of benzotrifluoride. This reaction generally produces a mixture of ortho, meta, and para isomers, with the ortho isomer being one of the major products.

Reaction Scheme:



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Caption: Synthesis of **2-Nitrobenzotrifluoride** via nitration of benzotrifluoride.

#### Methodology:

- Preparation of the Nitrating Mixture: In a flask equipped with a stirrer and a dropping funnel, carefully add concentrated nitric acid to concentrated sulfuric acid while cooling in an ice bath.
- Nitration Reaction: Slowly add benzotrifluoride to the nitrating mixture, maintaining the reaction temperature between 0 and 10 °C.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Once the reaction is complete, pour the reaction mixture onto crushed ice and extract the product with a suitable organic solvent (e.g., dichloromethane).

- Purification: Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The resulting crude product, a mixture of isomers, can be purified by fractional distillation under reduced pressure to isolate the **2-Nitrobenzotrifluoride** isomer.

## Analytical Methods

The following are representative analytical methods for the characterization of **2-Nitrobenzotrifluoride**.

GC-MS is a suitable technique for the analysis of **2-Nitrobenzotrifluoride**, providing information on its purity and confirming its molecular weight.

Instrumentation and Conditions:

Parameter	Recommended Setting
GC Column	A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms) is recommended.
Injector Temperature	250 °C
Oven Temperature Program	Initial temperature of 50 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
Carrier Gas	Helium at a constant flow rate of 1 mL/min.
MS Ionization Mode	Electron Ionization (EI) at 70 eV.
MS Scan Range	m/z 40-400

HPLC can be used for the purity assessment of **2-Nitrobenzotrifluoride** and to monitor reaction progress.

Instrumentation and Conditions:

Parameter	Recommended Setting
HPLC Column	A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 $\mu$ m particle size) is commonly used.
Mobile Phase	A gradient of acetonitrile and water (with 0.1% formic acid) is a good starting point. For example, a linear gradient from 30% to 90% acetonitrile over 20 minutes.
Flow Rate	1.0 mL/min
Column Temperature	25 °C
Detection	UV detection at a wavelength of 254 nm.

NMR spectroscopy is a powerful tool for the structural elucidation of **2-Nitrobenzotrifluoride**.

#### Sample Preparation and Instrumentation:

- Solvent: Deuterated chloroform ( $\text{CDCl}_3$ )
- Instrument: 400 MHz or higher NMR spectrometer

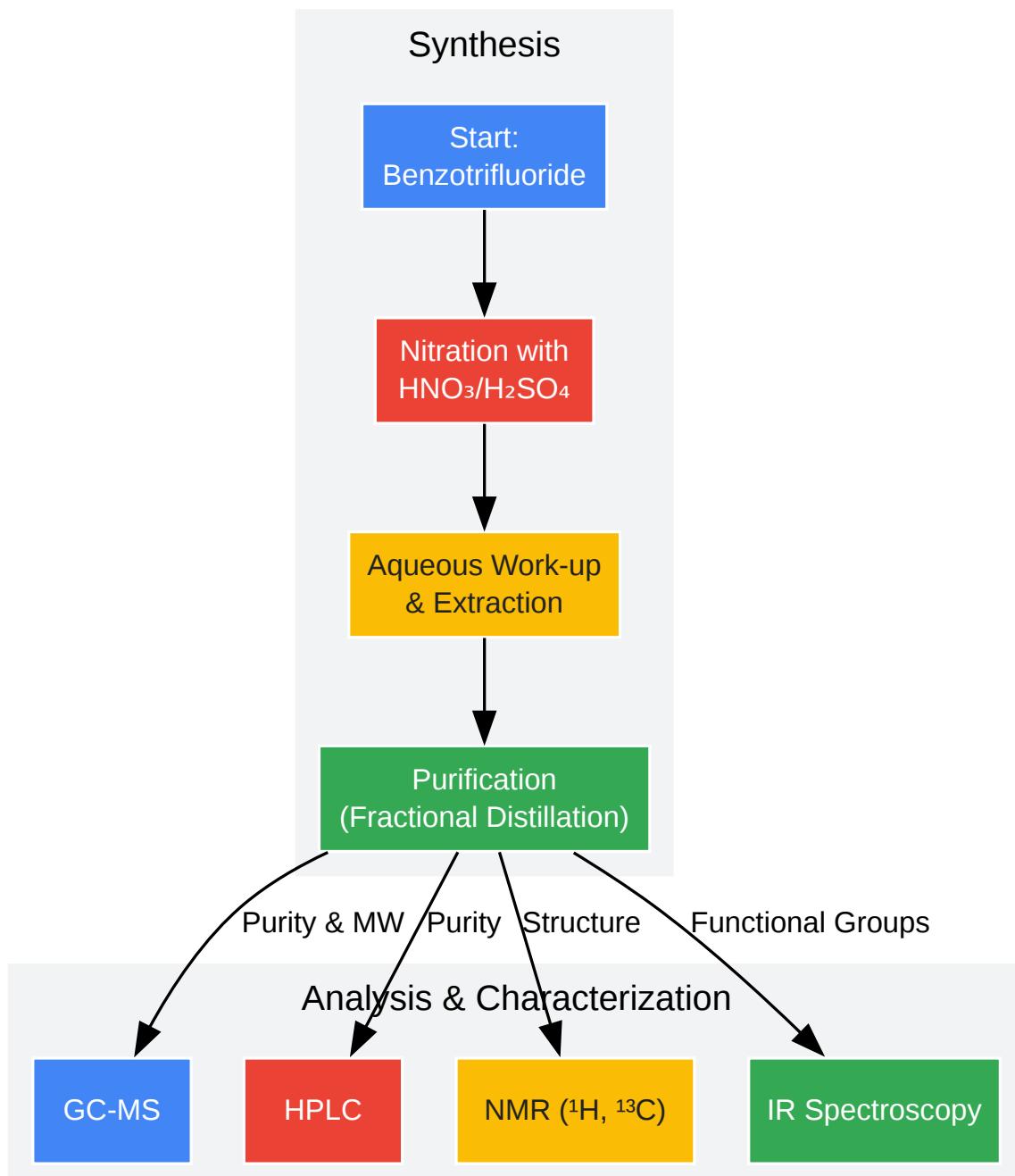
IR spectroscopy is used to identify the functional groups present in the **2-Nitrobenzotrifluoride** molecule.

#### Sample Preparation:

- The sample can be analyzed as a thin film between salt plates (if liquid at room temperature) or as a KBr pellet (if solid).

## Experimental Workflow

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of **2-Nitrobenzotrifluoride**.



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Caption: General workflow for the synthesis and analysis of **2-Nitrobenzotrifluoride**.

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